

Comparison of Stargardt Disease Therapies in Development

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Compound Focus: Soraprazan

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The table below summarizes key investigational therapies, highlighting where **Soraprazan's** unique approach fits within the broader landscape.

Therapy (Company)	Mechanism of Action	Development Status	Reported Efficacy Findings
Soraprazan (Remofuscin) (Katairo GmbH)	Removes existing lipofuscin deposits from retinal pigment epithelium (RPE) cells [1] [2].	Phase 2 completed (STARTT trial); results pending [3] [4].	Preclinical data: Significant lipofuscin removal in animal models; efficacy confirmed in <i>Abca4</i> ^{-/-} mice [1].
Gildeuretinol (ALK-001) (Alkeus Pharmaceuticals)	Deuterated vitamin A ; slows toxic bisretinoid (A2E) formation by stabilizing vitamin A to reduce dimerization [5] [6].	Phase 3 (completed).	28% reduction in the area of ellipsoid zone (photoreceptor) loss over 24 months vs. placebo. 3 fewer letters lost on low luminance visual acuity test [7].
Tinlarebant (LBS-008) (Belite Bio)	RBP4 antagonist ; reduces vitamin A delivery to the retina to limit production of toxic bisretinoids [5].	Phase 3 ongoing (DRAGON trial).	At 24 months, ~50% reduction in the rate of lesion growth (DDAF) vs. historical controls; 42% of participants developed no new atrophic lesions [5].
OCU410ST (Ocugen)	Modifier gene therapy (AAV5); delivers <i>RORA</i> gene to regulate inflammation, lipid metabolism, and retinal homeostasis [5].	Phase 1/2.	At 6 months, 54% slower atrophic lesion growth in treated vs. untreated fellow eyes [5].
Emixustat (Kubota Vision)	RPE65 inhibitor ; modulates visual cycle to reduce production of toxic		

bisretinoids [5]. | Phase 3 (discontinued). | Did not meet primary endpoint of reducing macular atrophy progression in the SeaSTAR trial [5]. |

Detailed Look at Soraprazan's Profile

- **Unique Mechanism:** Unlike other approaches that aim to slow the *production* of toxic lipofuscin, **Soraprazan** is designed to **remove existing lipofuscin** deposits from the RPE, potentially offering a regenerative treatment strategy [1] [2].
- **Key Experimental Evidence:** A 2020 preclinical study in *Abca4*^{-/-} mice demonstrated that after a single intravitreal injection, **Soraprazan** accumulated specifically in the RPE by binding to its pigments (lipofuscin, melanin, and melanolipofuscin) and was still detected 20 weeks later, indicating a strong depot effect and target engagement [1].
- **Clinical Trial Status:** The STARTT trial was a double-masked, placebo-controlled study involving 87 adults with Stargardt disease. While the study is completed, the final results on its primary endpoint (change in quantitative autofluorescence, qAF) have not been made public yet [3] [4].

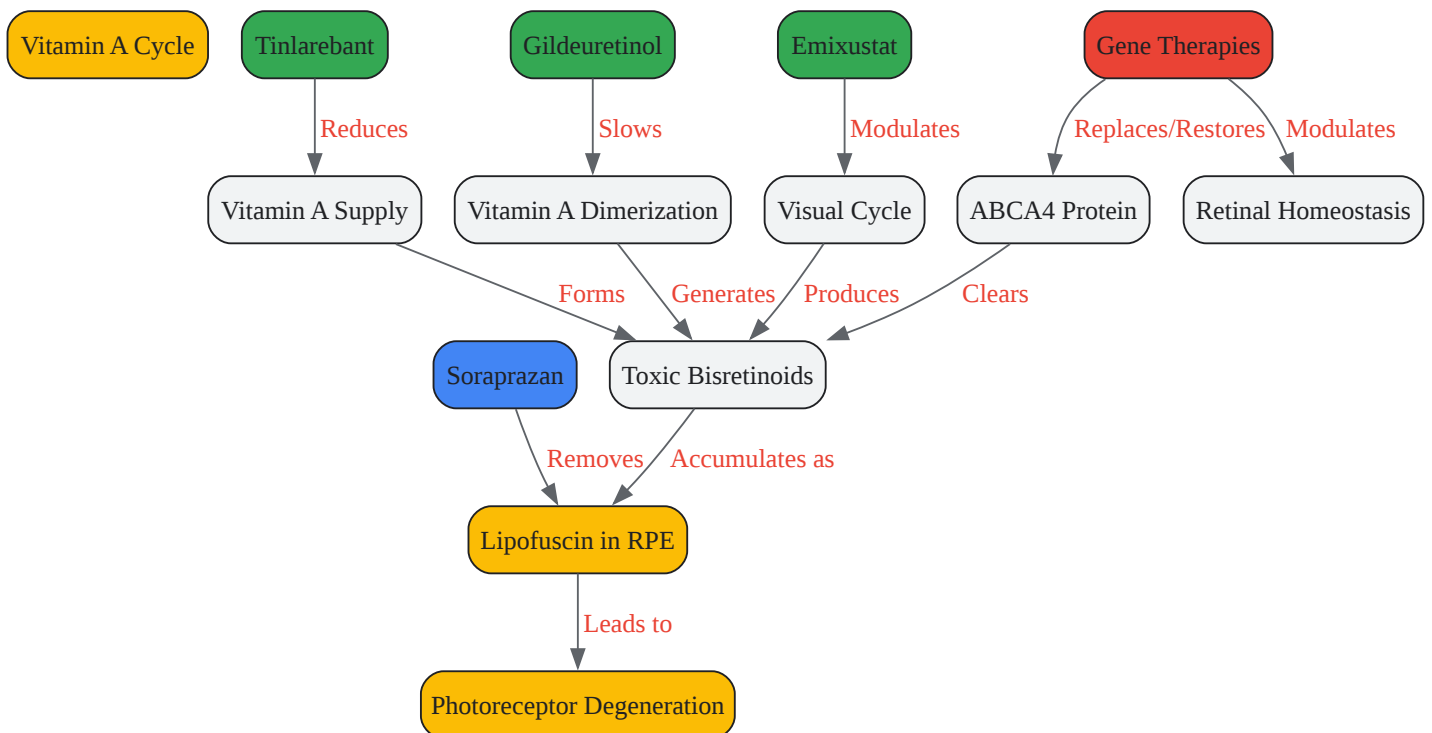
Experimental Protocols from Key Studies

For researcher reference, here are the methodologies from pivotal studies.

- **Soraprazan Preclinical PK/PD Study [1]**
 - **Animal Model:** Pigmented *Abca4*^{-/-} mice (5-7 months old).
 - **Dosing:** Single intravitreal injection of 40 µg remofuscin in 2 µL PBS (with 1% DMSO).
 - **Tissue Analysis:**
 - **HPLC-MS:** Used to measure time course of remofuscin concentrations in different eye tissues.
 - **TEM Autoradiography:** Used 3H-labelled remofuscin to visualize penetration and intracellular distribution in eye sections up to 20 weeks post-injection.
- **Gildeuretinol Phase 2 (TEASE-2) Clinical Trial [7]**
 - **Study Design:** Randomized, double-masked, placebo-controlled trial over 24 months.
 - **Participants:** 79 patients with intermediate-stage Stargardt disease (40 treated, 39 placebo).
 - **Primary Endpoint:** Area of ellipsoid zone (EZ) loss, measured by optical coherence tomography (OCT).
 - **Key Secondary Endpoints:** Low luminance visual acuity (LLVA), microperimetry, and safety.

Visualizing Therapeutic Mechanisms and Development

The diagram below maps the primary therapeutic strategies for Stargardt disease based on their biological targets and mechanisms of action.



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Key Takeaways for Researchers

- **Soraprazan's Niche:** Its potential to remove existing lipofuscin is a distinct regenerative strategy, contrasting with other therapies that are primarily preventative (slowing new toxin formation) [1] [5].
- **Landscape Maturity:** Gildeuretinol currently has the most advanced reported efficacy data. The field is diversifying with both small molecule (**Soraprazan**, Gildeuretinol, Tinlarebant) and gene therapy

(OCU410ST, dual AAV) approaches [7] [5].

- **Data Gap:** A definitive efficacy ranking for **Soraprazan** awaits the publication of the STARTT trial results, which will provide critical data on its effect on lipofuscin levels (qAF) and visual function in humans [3].

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